

Essential Safety and Operational Guide for Handling Mkt-077

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Compound of Interest

Compound Name: Mkt-077

Cat. No.: B10764518

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, storage, and disposal of **Mkt-077**, ensuring laboratory safety and procedural clarity.

This document provides critical safety and logistical information for the handling of **Mkt-077**, a rhodacyanine dye and Hsp70 inhibitor used in cancer research.^{[1][2]} Adherence to these guidelines is essential for maintaining a safe laboratory environment and ensuring the integrity of your research.

Chemical and Physical Properties

A summary of the key quantitative data for **Mkt-077** is presented in the table below for easy reference and comparison.

Property	Value	Source
Chemical Name	1-ethyl-2-[[3-ethyl-5-(3-methyl-2(3H)-benzothiazolylidene)-4-oxo-2-thiazolidinylidene]methyl]-pyridinium, monochloride	Cayman Chemical, Tocris Bioscience
Synonyms	FJ-776	Cayman Chemical
CAS Number	147366-41-4	R&D Systems, Sigma-Aldrich
Molecular Formula	C ₂₁ H ₂₂ ClN ₃ OS ₂	R&D Systems
Molecular Weight	432.0 g/mol	R&D Systems, Cayman Chemical
Appearance	Orange to red powder	Sigma-Aldrich
Purity	≥98% (HPLC)	R&D Systems, Tocris Bioscience
Solubility	Soluble to 50 mM in water and DMSO	R&D Systems
10 mg/mL in H ₂ O	Sigma-Aldrich	
Storage Temperature	2-8°C	Sigma-Aldrich
Store at +4°C	R&D Systems, Tocris Bioscience	
Powder: -20°C for 3 years	TargetMol	
In solvent: -80°C for 1 year	TargetMol	

Hazard Identification and Personal Protective Equipment (PPE)

According to the Safety Data Sheet (SDS) provided by Cayman Chemical, **Mkt-077** is not classified as a hazardous substance according to the Globally Harmonized System (GHS).[3]

An intraperitoneal LD50 of 50 mg/kg in mice has been reported.[3] The SDS also indicates no irritant effect on the skin or eyes and no known sensitizing effects.[3]

However, as a matter of good laboratory practice and to minimize any potential risk, the following personal protective equipment is recommended when handling **Mkt-077** in its solid form or in solution:

- Eye Protection: Safety glasses with side shields or goggles.
- Hand Protection: Nitrile or latex gloves.
- Body Protection: A standard laboratory coat.

Operational Plan: Step-by-Step Guidance

This section outlines the procedural steps for the safe handling of **Mkt-077** from receipt to disposal.

Receiving and Inspection

- Upon receipt, visually inspect the packaging for any signs of damage or leakage.
- Verify that the product name, CAS number, and quantity match the order specifications.
- Wear appropriate PPE (gloves) when handling the primary container.

Storage

- Store **Mkt-077** in a tightly sealed, light-resistant container in a cool, dry, and well-ventilated area.[4]
- Follow the specific storage temperature recommendations provided by the supplier (see table above). For long-term storage of the powder, -20°C is recommended, while solutions should be stored at -80°C.[4]

Preparation of Solutions

- All manipulations involving the solid compound should be performed in a chemical fume hood or a designated weighing area to avoid inhalation of any fine particles.

- Use a calibrated balance to weigh the desired amount of **Mkt-077**.
- Slowly add the powder to the desired solvent (e.g., water or DMSO) while stirring to ensure complete dissolution.

Use in Experiments

- When handling solutions of **Mkt-077**, always wear appropriate PPE.
- Clearly label all containers with the compound name, concentration, solvent, and date of preparation.
- For cell-based assays, detailed protocols for the preparation of working solutions and cell treatment can be found in the literature.^[5]

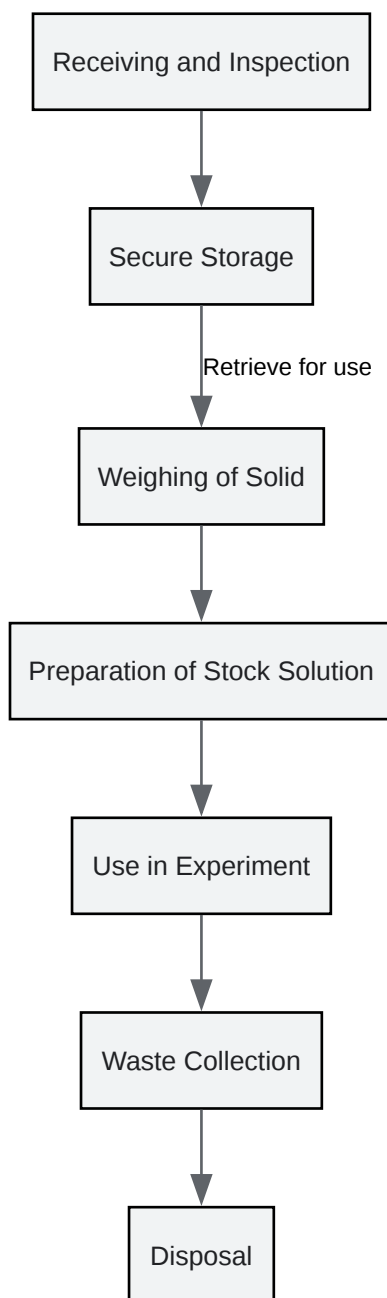
Disposal Plan

All waste materials containing **Mkt-077** should be treated as chemical waste and disposed of in accordance with institutional and local regulations.

- Solid Waste: Collect any unused solid **Mkt-077** and contaminated disposable materials (e.g., weighing paper, gloves, pipette tips) in a designated, labeled hazardous waste container.
- Liquid Waste: Collect all aqueous and organic solutions containing **Mkt-077** in a separate, labeled hazardous waste container. Do not pour solutions down the drain.
- Decontamination: Decontaminate all non-disposable glassware and equipment that has come into contact with **Mkt-077** by rinsing with an appropriate solvent, and collect the rinsate as hazardous waste.

Mkt-077 Handling Workflow

The following diagram illustrates the logical flow of operations for handling **Mkt-077** in the laboratory.



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